

An In-depth Technical Guide to Zinc Sulfate Monohydrate (CAS 7446-19-7)

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Compound of Interest

Compound Name: Zinc sulfate monohydrate

Cat. No.: B147874

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **zinc sulfate monohydrate** (CAS 7446-19-7), with a focus on its physicochemical characteristics, analytical procedures, and its role in biological signaling pathways. This document is intended to be a valuable resource for professionals in research, scientific, and drug development fields.

Physicochemical Properties

Zinc sulfate monohydrate is a white, crystalline, odorless, and efflorescent solid. It is readily soluble in water and practically insoluble in ethanol.^[1] Key quantitative properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	7446-19-7	[2]
Molecular Formula	ZnSO ₄ ·H ₂ O	[2]
Molecular Weight	179.47 g/mol	[2]
Appearance	White to off-white crystalline powder or colorless, transparent crystals	[3]
Density	3.28 g/cm ³	[4]
Melting Point	Decomposes at 238°C	[5]
Solubility in Water	Very soluble	[1]
Solubility in Ethanol	Practically insoluble	[1]

Table 2: Pharmacopoeial Specifications

Parameter	Specification	Reference(s)
Assay (as ZnSO ₄ ·H ₂ O)	99.0% to 101.0% (BP/Ph. Eur.)	[3]
99.0% to 100.5% (USP)	[6]	
pH (5% w/v solution)	4.0 to 5.6	[3]
Chlorides	Maximum 300 ppm	[3]
Iron	Maximum 100 ppm	[3]
Arsenic	Maximum 14 ppm	[6]
Lead	Maximum 20 ppm	[7]
Alkalies & Alkaline Earths	Maximum 0.9%	[7]

Experimental Protocols

Detailed methodologies are crucial for the accurate analysis and application of **zinc sulfate monohydrate** in a research and development setting.

Quality Control Workflow

The quality control of **zinc sulfate monohydrate** for pharmaceutical use involves a series of tests to confirm its identity, purity, and strength.

Figure 1: General Quality Control Workflow for Zinc Sulfate Monohydrate

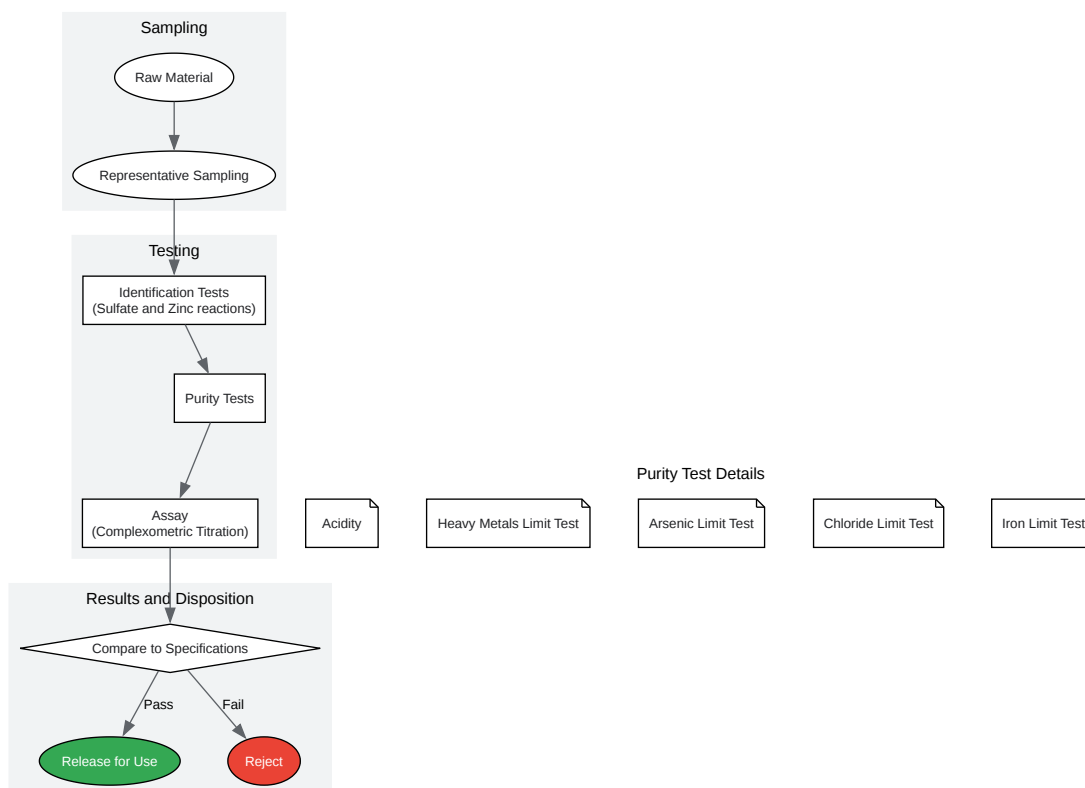


Figure 2: Simplified MAPK/ERK Signaling Pathway and Zinc's Influence

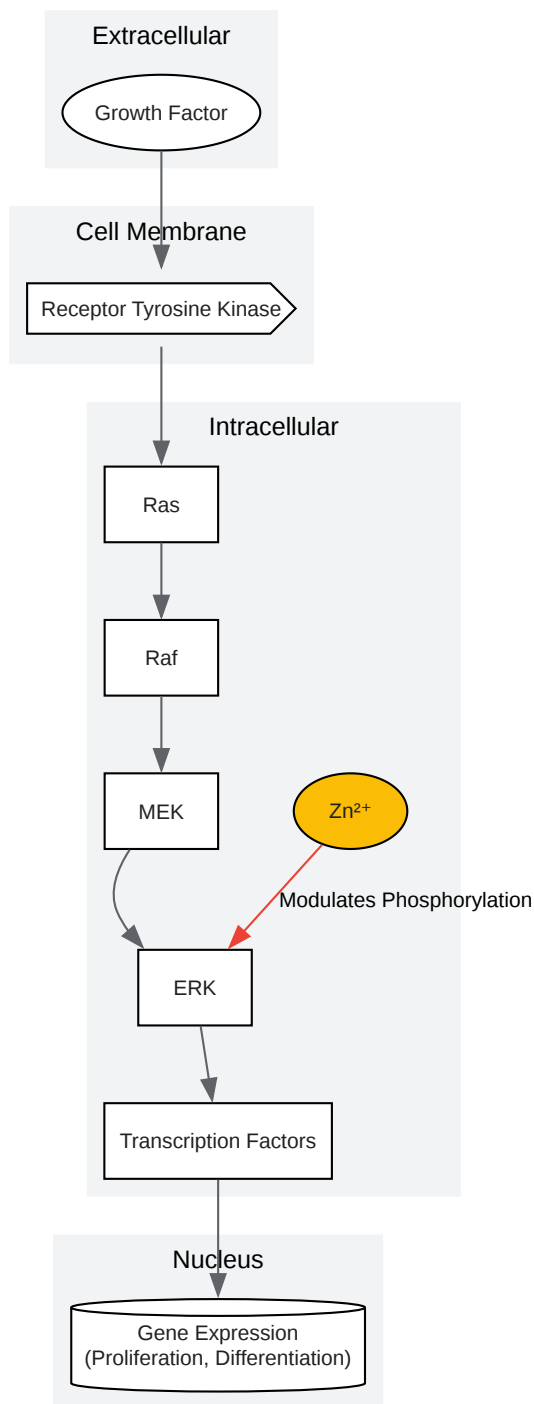


Figure 3: Experimental Workflow for Analyzing ERK Phosphorylation

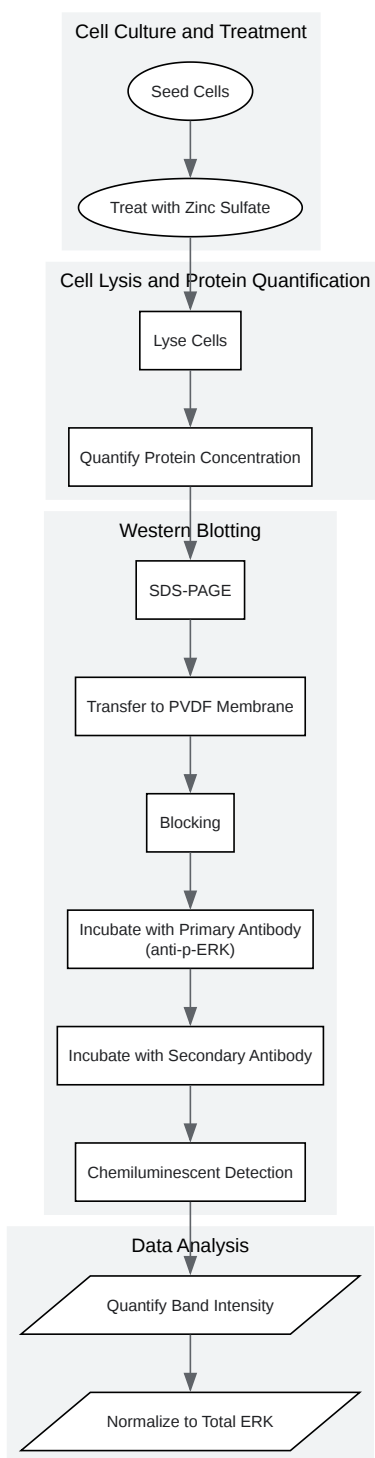
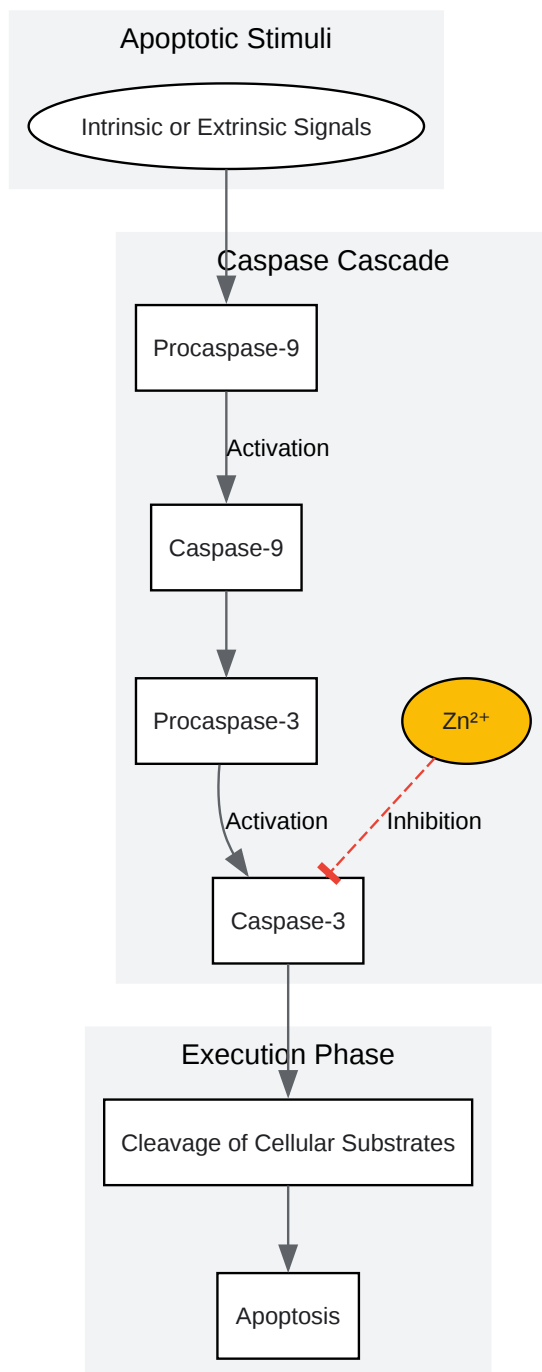


Figure 4: Simplified Apoptosis Pathway and Zinc's Role

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